

physicochemical properties of cis-3-Hexenyl Hexanoate

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Compound of Interest

Compound Name: *cis-3-Hexenyl Hexanoate*

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An In-depth Technical Guide on the Physicochemical Properties of **cis-3-Hexenyl Hexanoate**

Introduction

cis-3-Hexenyl hexanoate, a fatty acid ester, is a significant compound in the flavor and fragrance industry, prized for its powerful and diffusive fruity-green aroma reminiscent of pear and apple.^{[1][2]} It is found naturally in various fruits such as pineapples, melons, apples, and pears.^[1] This technical guide provides a comprehensive overview of the physicochemical properties of **cis-3-Hexenyl hexanoate**, detailed experimental protocols for its synthesis, and relevant safety information, tailored for researchers, scientists, and professionals in drug development and chemical analysis.

Physicochemical Properties

The distinct chemical and physical properties of **cis-3-Hexenyl hexanoate** are fundamental to its application and handling. These properties have been determined through various analytical methods and are summarized below.

General and Physical Properties

Property	Value	Source
Molecular Formula	C12H22O2	[3][4][5]
Molecular Weight	198.30 g/mol	[3]
Appearance	Colorless to pale yellow clear liquid	[3][4][6]
Odor	Powerful, diffusive fruity-green, reminiscent of pear	[2][3]
Solubility	Insoluble in water	[4]

Thermal and Optical Properties

Property	Value	Conditions	Source
Boiling Point	115 °C	at 15 mmHg	[2][5][7]
Melting Point	17.88 °C	(estimate)	[2][7]
Flash Point	110 °C	[4]	
Density	0.872 - 0.882 g/mL	at 20°C	[4]
0.88 g/mL	at 25°C	[2][5][7]	
Refractive Index	1.4330 - 1.4390	at 20°C	[4][6]
1.473	at 20°C	[2][5][7]	

Experimental Protocols

A common method for the preparation of **cis-3-Hexenyl hexanoate** is through the esterification of hexanoic acid and cis-3-hexen-1-ol (leaf alcohol).[1]

Synthesis of cis-3-Hexenyl Hexanoate via Esterification

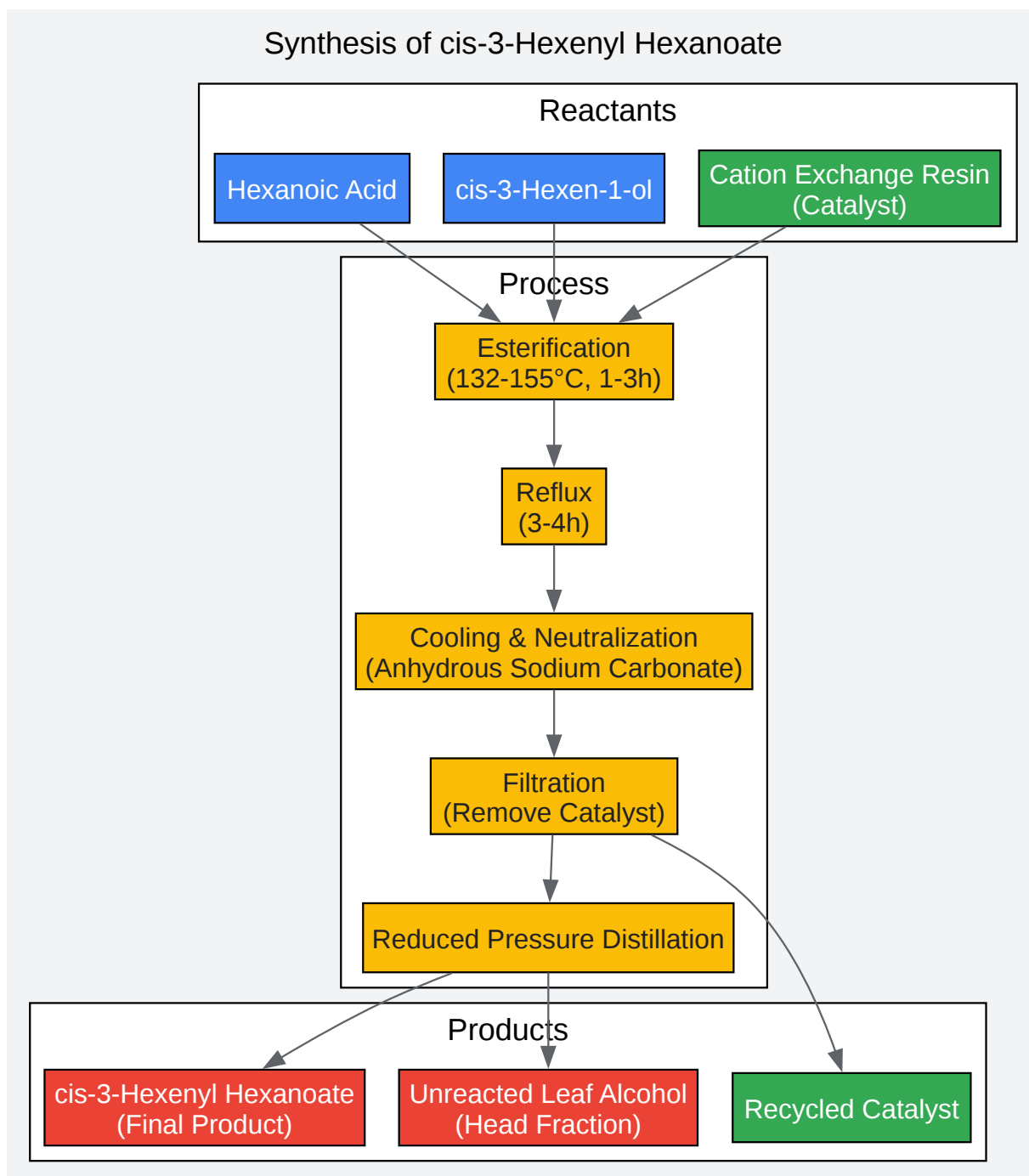
Objective: To synthesize **cis-3-Hexenyl hexanoate** from hexanoic acid and cis-3-hexen-1-ol using a strongly acidic cation exchange resin as a catalyst.[1]

Materials:

- Hexanoic acid
- cis-3-Hexen-1-ol (leaf alcohol)
- Strongly acidic cation exchange resin (catalyst)
- Anhydrous sodium carbonate

Procedure:

- **Reaction Setup:** In a reaction vessel equipped with a reflux condenser and a means to collect water, combine hexanoic acid, cis-3-hexen-1-ol, and the cation exchange resin catalyst. The mass ratio of hexanoic acid to leaf alcohol to catalyst should be in the range of 2-3 : 1.5-2.5 : 0.2-0.5.[1][8]
- **Esterification:** Heat the mixture to a temperature of 132-155°C. The reaction is monitored by the removal of water. Continue heating for 1-3 hours until no more water is produced.[1][8]
- **Reflux:** Following the initial reaction, reflux the mixture for an additional 3-4 hours.[1][8]
- **Neutralization and Filtration:** Cool the reaction mixture to room temperature. Neutralize the excess acid by adjusting the pH of the collected liquid to 7-8 with anhydrous sodium carbonate. Filter the mixture to remove the resin, which can be recycled.[1]
- **Purification:** Transfer the filtrate to a distillation flask. Perform a preliminary fractional distillation under reduced pressure to remove the unreacted leaf alcohol (head fraction). The final product, **cis-3-Hexenyl hexanoate**, is obtained by further distillation under reduced pressure at 0.098-0.1 MPa and a temperature of 120-124°C.[1]



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Synthesis workflow for **cis-3-Hexenyl Hexanoate**.

Analytical Methods

The characterization and quality control of **cis-3-Hexenyl hexanoate** involve standard analytical techniques.

- Gas Chromatography (GC): Used to determine the purity of the compound and to identify and quantify any isomers or impurities. An assay of >96% for the cis-3 isomer is typical.[4]
- Infrared (IR) Spectroscopy: FTIR and ATR-IR spectra are used to confirm the functional groups present in the molecule, consistent with its ester structure.[3]
- Refractometry: The refractive index is a key quality control parameter, measured at a specific temperature (typically 20°C).
- Densitometry: The density or specific gravity is another important physical constant for identification and quality assessment.

Safety and Handling

For safe handling in a laboratory or industrial setting, it is important to adhere to the following guidelines.

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including gloves and safety goggles conforming to EN 166 (EU) or NIOSH (US) standards, to avoid contact with skin and eyes.[9][10]
- Ventilation: Handle the compound in a well-ventilated area to avoid inhalation of vapors.[9][11]
- Fire Safety: Keep away from heat, sparks, open flames, and other ignition sources. The product is not classified as flammable but is combustible.[9][11] Suitable extinguishing media include CO2, powder, and foam.[11]
- First Aid:
 - Skin Contact: Wash the affected area immediately with soap and plenty of water.[11]

- Eye Contact: Rinse cautiously with water for several minutes. If contact lenses are present, remove them if possible and continue rinsing.[11]
- Ingestion: Do not induce vomiting. Seek medical attention if symptoms persist.[11]

Regulatory and Application Information

cis-3-Hexenyl hexanoate is recognized for its use as a flavoring agent and fragrance ingredient.

- FEMA Number: 3403[3]
- JECFA Number: 165[3]
- Regulatory Status: It is considered "Generally Recognized as Safe" (GRAS) for its intended use as a flavoring agent by FEMA.[5] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded that it poses no safety concern at current levels of intake when used as a flavoring agent.[3]
- Applications: Beyond its primary use in food and beverages to impart fruity notes, it is also used in fragrance compositions for various consumer products.[6] It has also been identified as a component in a lure for tea geometrid moths.[1]

This guide provides a foundational understanding of the physicochemical properties and handling of **cis-3-Hexenyl hexanoate**. For specific research or development applications, it is recommended to consult the primary literature and safety data sheets for the most detailed and up-to-date information.

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